

Comprehensive Safety and Handling Guide for N-Nitroso-N-ethylaniline

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Compound of Interest

Compound Name: *N-Nitroso-N-ethylaniline*

Cat. No.: *B014700*

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This guide provides essential safety and logistical information for the handling and disposal of **N-Nitroso-N-ethylaniline**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe execution of laboratory operations involving this compound.

Hazard Identification and Risk Assessment

N-Nitroso-N-ethylaniline is a hazardous chemical with the following classifications:

- Flammable Liquid: It is a highly flammable liquid and vapor.[1]
- Health Hazards:
 - Suspected of causing genetic defects.[1]
 - Causes serious eye irritation.[1]
 - Harmful if swallowed.[2]
 - May cause cancer.[2]
 - Classified as a carcinogen by the Environmental Protection Agency.[3]

A thorough risk assessment should be conducted before any handling of this substance to identify specific hazards and implement appropriate control measures.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-Nitroso-N-ethylaniline** to minimize exposure.

PPE Category	Specification	Citation(s)
Hand Protection	Wear chemical protective gloves (e.g., PVC). For prolonged contact, use gloves with a protection class of 5 or higher. For brief contact, a class of 3 or higher is recommended.	[2]
Eye Protection	Wear safety glasses with side shields or chemical goggles. Tightly fitting safety goggles are also recommended.	[2][4][5]
Skin and Body	Wear Tyvek-type disposable protective clothing or disposable Tyvek-type sleeves taped to gloves. A full-sleeves apron is also advised.	[4][6][7]
Respiratory	For weighing and diluting neat chemical, use a NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gas, and HEPA. A self-contained breathing apparatus may also be necessary.	[4][6]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **N-Nitroso-N-ethylaniline** from preparation to disposal.

3.1. Preparation and Engineering Controls

- Ventilation: Always handle **N-Nitroso-N-ethylaniline** in a well-ventilated area, preferably within a chemical fume hood with local and general ventilation.[\[8\]](#)[\[9\]](#)
- Ignition Sources: Before handling, ensure the work area is free of all ignition sources, including open flames, sparks, and hot surfaces. Prohibit smoking in the vicinity.[\[1\]](#)[\[8\]](#)
- Electrostatic Discharge: Take precautionary measures against static discharge by grounding equipment.[\[1\]](#)
- Emergency Equipment: Ensure that an emergency shower, eyewash station, and appropriate fire extinguishing media (CO₂, dry chemical powder, or alcohol-resistant foam) are readily accessible.[\[1\]](#)

3.2. Handling the Chemical

- Personal Protective Equipment: Don the appropriate PPE as specified in the table above.
- Handling: Open and handle the container with care to avoid splashes or aerosol generation.[\[1\]](#)
- Personal Contact: Avoid all personal contact with the substance, including inhalation of vapors.[\[2\]](#)
- Hygiene: Wash hands thoroughly with soap and water before breaks and at the end of work.[\[1\]](#) Do not eat, drink, or store food in the handling area.[\[8\]](#)

3.3. Storage

- Container: Keep the container tightly sealed when not in use.[\[1\]](#)[\[8\]](#)
- Location: Store in a cool, dry, and well-ventilated location, away from heat and direct sunlight.[\[1\]](#)[\[8\]](#) A refrigerator is recommended for storage.[\[6\]](#)[\[7\]](#)

- Incompatibilities: Avoid contact with oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[2\]](#)

Emergency and Disposal Plan

4.1. Spill Response

- Evacuation and Isolation: In case of a spill, immediately evacuate the area and remove all ignition sources.[\[6\]](#)[\[7\]](#) Isolate the spill or leak area for at least 50 meters (150 feet) for liquids.[\[6\]](#)[\[7\]](#)
- Containment: Use absorbent, non-combustible materials such as sand, diatomite, or universal binders to contain the spill.[\[1\]](#)
- Collection: Carefully collect the absorbed material and place it into a sealed, vapor-tight plastic bag for disposal.[\[6\]](#)[\[7\]](#)
- Decontamination: Decontaminate the spill area by washing with 60-70% ethanol followed by a thorough wash with soap and water.[\[6\]](#)[\[7\]](#)

4.2. First Aid Measures

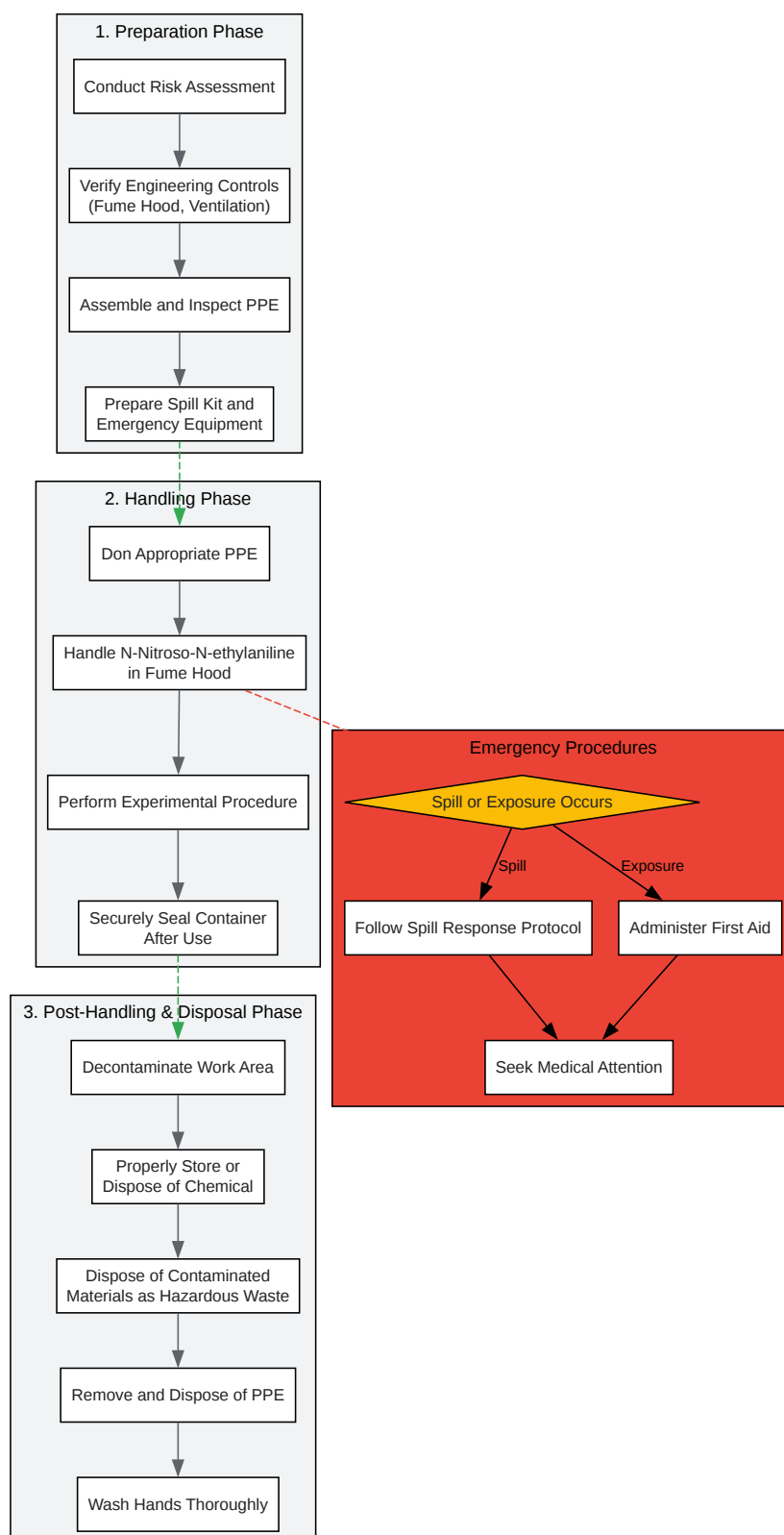
Exposure Route	First Aid Procedure	Citation(s)
Eye Contact	Immediately flush eyes with plenty of fresh running water for at least 15 minutes, keeping eyelids open. Seek immediate medical attention.	[2] [6]
Skin Contact	Immediately remove all contaminated clothing and flood the affected skin with water. Wash the area thoroughly with soap and water. Seek immediate medical attention.	[6] [7]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.	[4] [6]
Ingestion	DO NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.	[7] [8]

4.3. Disposal Plan

- Waste Classification: **N-Nitroso-N-ethylaniline** and any contaminated materials must be treated as hazardous waste.[\[2\]](#)
- Disposal: Dispose of the waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Do not allow the substance to enter drains, surface water, or ground water.[\[1\]](#)
- Container Disposal: Empty containers should be punctured to prevent reuse and disposed of as hazardous waste.[\[2\]](#)

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **N-Nitroso-N-ethylaniline** in a laboratory setting.



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Workflow for Safe Handling of **N-Nitroso-N-ethylaniline**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. kmpharma.in [kmpharma.in]
- 5. cleanchemlab.com [cleanchemlab.com]
- 6. N-Nitroso-N-ethylaniline | C₈H₁₀N₂O | CID 11929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. N-NITROSO-N-ETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. chemos.de [chemos.de]
- 9. chemos.de [chemos.de]
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